

Application of Phenethyl Acetate in Fragrance Formulations: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Phenethyl acetate

Cat. No.: B093665

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Introduction

Phenethyl acetate is a widely utilized aromatic ester in the fragrance and flavor industry, prized for its pleasant, sweet, floral, and fruity aroma reminiscent of rose and honey. Its versatility and cost-effectiveness make it a staple ingredient in a vast array of scented products, from fine fragrances to personal care items and household goods. This document provides detailed application notes and experimental protocols for the effective use of **phenethyl acetate** in fragrance formulations, aimed at researchers, scientists, and professionals in the field.

Phenethyl acetate, also known as 2-phenylethyl acetate, is the acetate ester of phenethyl alcohol. It occurs naturally in a variety of fruits, flowers, and alcoholic beverages but is predominantly produced synthetically for commercial use. Its characteristic scent profile, coupled with its stability and blending capabilities, allows it to be a key component in creating complex and appealing fragrances.

Physicochemical and Olfactory Properties of Phenethyl Acetate

A comprehensive understanding of **phenethyl acetate**'s properties is crucial for its effective application in fragrance formulation. The following tables summarize key quantitative data for this compound.

Table 1: Physicochemical Properties of **Phenethyl Acetate**

| Property | Value | References |
|-------------------|---|------------|
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | |
| Molecular Weight | 164.20 g/mol | |
| Appearance | Colorless to pale yellow liquid | |
| Boiling Point | 238-239 °C at 760 mmHg | |
| Melting Point | -31 °C | |
| Density | 1.032 - 1.033 g/mL at 25 °C | |
| Flash Point | 105 °C (221 °F) | |
| Vapor Pressure | 0.056 mmHg at 25 °C | |
| Solubility | Moderately soluble in water; soluble in ethanol and organic solvents. | |
| logP (o/w) | 2.30 | |

Table 2: Olfactory Profile of **Phenethyl Acetate**

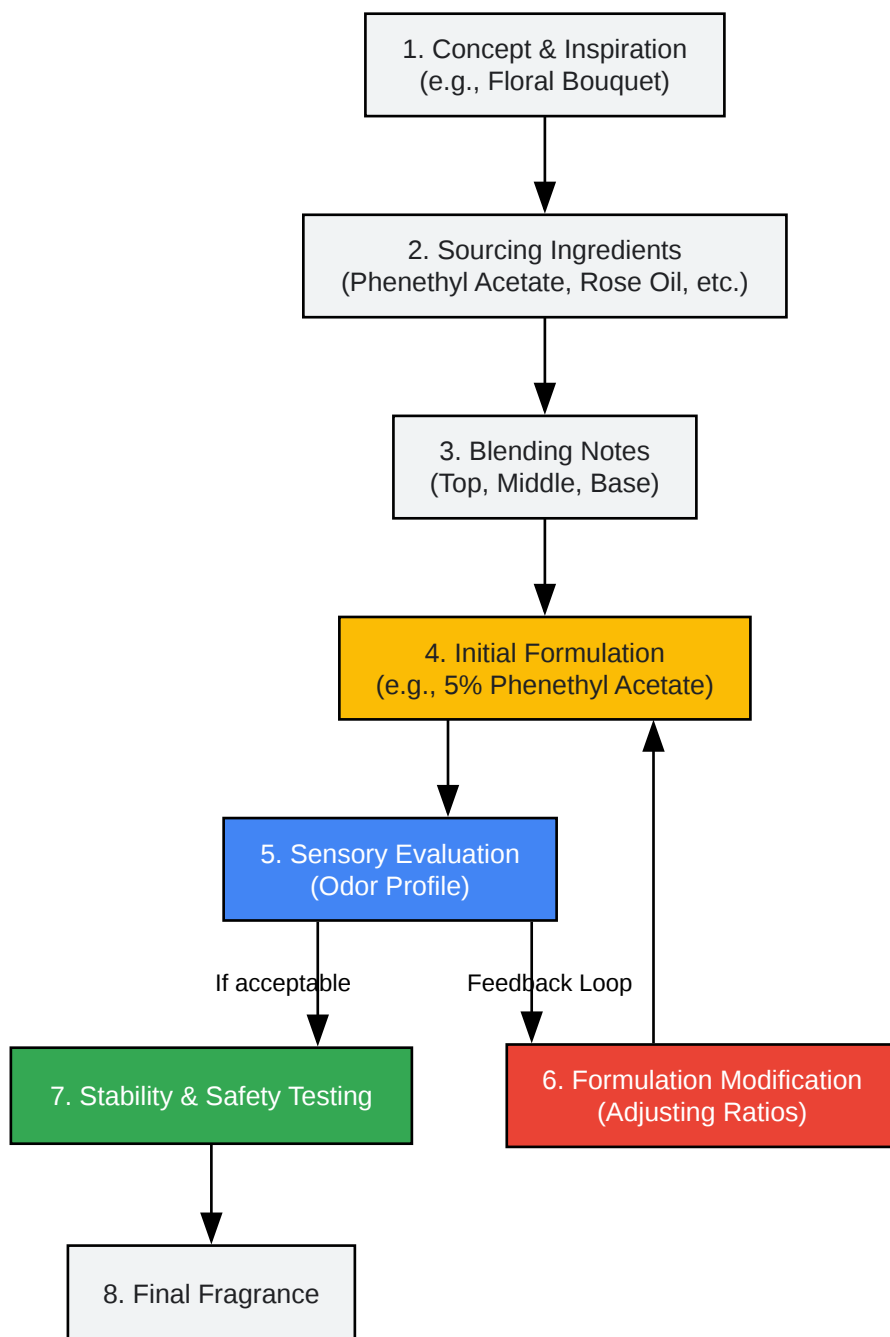
| Attribute | Description | References |
|-----------------------|---|------------|
| Odor Type | Floral, Fruity, Sweet | |
| Odor Description | A very sweet, rosy-fruity scent with nuances of honey, peach, and a slight greenness. | |
| Odor Strength | Medium | |
| Substantivity | Data not widely available, but generally considered a middle note. | |
| Odor Threshold | 40 to 200 ppb (parts per billion) | |
| Common Uses | Rose, jasmine, hyacinth, freesia, peony, magnolia, and oriental fragrance types. | |
| Typical Concentration | 1% to 10% in fragrance concentrates, but can be higher. | |

Experimental Protocols

The following section outlines detailed methodologies for key experiments involving the application of **phenethyl acetate** in fragrance formulations.

Fragrance Formulation Workflow

The creation of a fragrance is a systematic process that involves conceptualization, formulation, and evaluation. **Phenethyl acetate** is typically introduced during the blending stage as a middle note to impart its characteristic floral and sweet character.



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A typical workflow for fragrance formulation.

Sensory Analysis Protocol: Odor Threshold Determination

This protocol describes the determination of the odor detection threshold of **phenethyl acetate** using a forced-choice ascending concentration series method.

Objective: To determine the lowest concentration at which the odor of **phenethyl acetate** is detectable by a sensory panel.

Materials:

- **Phenethyl acetate** (high purity)
- Odor-free water or ethanol as a solvent
- Glass bottles with PTFE-lined caps
- Graduated pipettes and volumetric flasks
- Sensory panel of at least 10 trained assessors

Procedure:

- **Sample Preparation:** Prepare a series of dilutions of **phenethyl acetate** in the chosen solvent. The concentration steps should be logarithmic (e.g., a factor of 2 or 3 between dilutions).
- **Triangle Test Setup:** For each concentration level, present three samples to each panelist: two are blanks (solvent only) and one contains the diluted **phenethyl acetate**. The position of the scented sample should be randomized for each trial.
- **Panelist Instructions:** Instruct panelists to sniff each sample and identify the one that is different from the other two. Even if they are not certain, they must make a choice.
- **Data Collection:** Record whether each panelist correctly identified the scented sample at each concentration level.
- **Ascending Series:** Start with the lowest concentration and proceed to higher concentrations. The threshold for an individual is the concentration at which they correctly identify the sample in two consecutive trials.
- **Data Analysis:** The group threshold is typically calculated as the geometric mean of the individual thresholds.

Stability Testing Protocol for a Fragrance Tincture

This protocol outlines an accelerated stability test for a fragrance tincture containing **phenethyl acetate** to evaluate its physical and chemical integrity over time.

Objective: To assess the stability of a fragrance formulation containing **phenethyl acetate** under accelerated conditions.

Materials:

- Fragrance tincture containing **phenethyl acetate**
- Glass vials with airtight seals (representing final packaging)
- Controlled temperature and humidity chambers
- pH meter, viscometer, and gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- Initial Analysis: Before starting the stability test, perform a baseline analysis of the fragrance tincture. This should include:
 - Visual assessment (color, clarity)
 - Odor evaluation by a trained perfumer
 - pH measurement
 - Viscosity measurement
 - GC-MS analysis to determine the initial concentration of **phenethyl acetate** and other key components.
- Sample Storage: Store the fragrance tincture samples in the sealed glass vials under the following conditions:
 - Accelerated Condition: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$

- Control Condition: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
- Time Points: Evaluate the samples at specified time intervals (e.g., 0, 1, 2, and 3 months for accelerated testing).
- Evaluation: At each time point, perform the same analyses as the initial assessment (visual
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